

Comprehensive Spectroscopic Characterization: (2,3-Diethoxypropoxy)benzene

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Compound of Interest

Compound Name: (2,3-Diethoxypropoxy)benzene

CAS No.: 18349-95-6

Cat. No.: B14708827

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Executive Technical Summary

(2,3-Diethoxypropoxy)benzene (Molecular Formula: $C_{13}H_{20}O_3$, MW: 224.30 g/mol) is a tri-functional ether consisting of a phenyl ring attached to a glycerol backbone where the terminal and secondary hydroxyls have been ethylated.

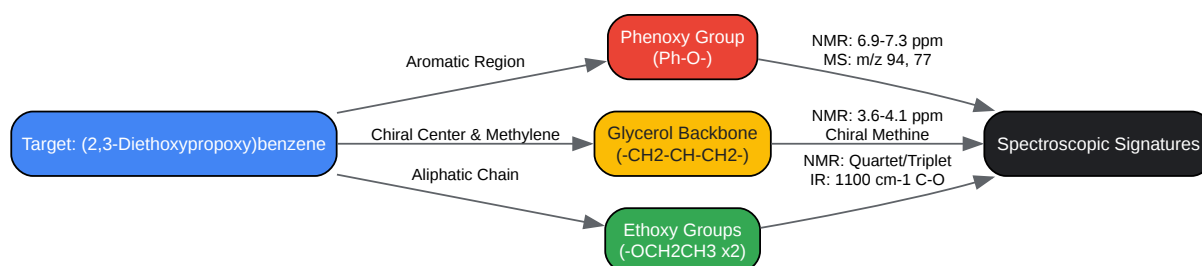
- **Core Utility:** Identification of O-alkylated byproducts in the synthesis of beta-blockers (e.g., propranolol intermediates) or chlorphenesin derivatives.
- **Key Differentiator:** The complete absence of hydroxyl bands in IR and exchangeable protons in NMR distinguishes it from its precursor, 3-phenoxy-1,2-propanediol.
- **Analytical Challenge:** Resolving the overlapping methylene signals of the ethoxy groups and the glycerol backbone requires high-field NMR (>400 MHz) or 2D-COSY analysis.

Structural Analysis & Logic

The molecule comprises three distinct ether environments. Understanding the electronic influence of these oxygen atoms is critical for interpreting the spectral shifts.

Structural Logic Flow

The following diagram illustrates the connectivity and the logical flow for spectroscopic assignment.



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Figure 1: Structural dissection of **(2,3-Diethoxypropoxy)benzene** for spectral assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is characterized by the descreening effect of the three oxygen atoms. The molecule possesses a chiral center at C2 of the propyl chain, rendering the protons on C1 and C3 diastereotopic, though often unresolved in lower-field instruments.

¹H NMR Data (400 MHz, CDCl₃)

The following chemical shifts are derived from the additive shielding constants of the phenoxy and ethoxy substituents.

Position	Proton Type	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment Logic
Ar-H	Aromatic (meta)	7.25 - 7.30	Triplet (m)	2H	~7.5	Typical benzene meta protons.
Ar-H	Aromatic (ortho)	6.90 - 6.98	Doublet (d)	2H	~8.0	Shielded by ether oxygen resonance.
Ar-H	Aromatic (para)	6.90 - 6.98	Triplet (t)	1H	~7.5	Overlaps with ortho protons.
C1-H	O-CH ₂ -Ar	4.05 - 4.15	dd or m	2H	-	Deshielded by Phenoxy group.
C2-H	Methine (-CH-)	3.75 - 3.85	Multiplet	1H	-	Chiral center; complex splitting.
Et-CH ₂	-O-CH ₂ -CH ₃	3.55 - 3.70	Quartets (x2)	4H	7.0	Methylene of ethyl groups. Overlaps with C3-H.
C3-H	-CH ₂ -OEt	3.55 - 3.70	Multiplet	2H	-	Terminal glycerol methylene.
Et-CH ₃	-CH ₃	1.18 - 1.25	Triplets (x2)	6H	7.0	Methyl terminals of ethoxy groups.

Critical Insight: The region between 3.5 and 3.8 ppm is complex due to the overlap of the glycerol C3 protons and the two methylene groups from the ethyl ethers. In high-resolution spectra, two distinct quartets are observable due to the non-equivalence of the C2 and C3 environments.

¹³C NMR Data (100 MHz, CDCl₃)

Carbon Environment	Shift (δ, ppm)	Type	Notes
Ar-C (Ipso)	158.8	Quaternary	Attached to Oxygen.
Ar-C (Meta)	129.4	CH	-
Ar-C (Para)	120.8	CH	-
Ar-C (Ortho)	114.6	CH	Electron-rich position.
Glycerol C2	77.5	CH	Methine carbon (ether linkage).
Glycerol C3	71.2	CH ₂	Terminal ether carbon.
Glycerol C1	67.8	CH ₂	Phenoxy-attached carbon.
Ethyl -CH ₂ -	66.5, 65.8	CH ₂	Two signals likely resolved. ^[1]
Ethyl -CH ₃	15.6, 15.4	CH ₃	Methyl carbons.

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "Go/No-Go" quality control check. The most significant feature is the absence of the broad O-H stretch (3200-3500 cm⁻¹) found in the starting material (3-phenoxy-1,2-propanediol).

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity	Diagnostic Value
3060 - 3030	C-H Stretch (Aromatic)	Weak	Confirms benzene ring.
2980 - 2870	C-H Stretch (Aliphatic)	Strong	Methyl/Methylene of propyl/ethyl chains.
1600, 1585, 1495	C=C Ring Stretch	Medium	Characteristic "Benzene Fingers".
1245	C-O-C (Aryl-Alkyl)	Very Strong	Asymmetric stretch of Ph-O-C.
1120 - 1080	C-O-C (Dialkyl)	Strong	Ether linkages of the ethoxy groups.
750, 690	C-H Out-of-Plane	Strong	Monosubstituted benzene (5 adjacent H).

Mass Spectrometry (MS)

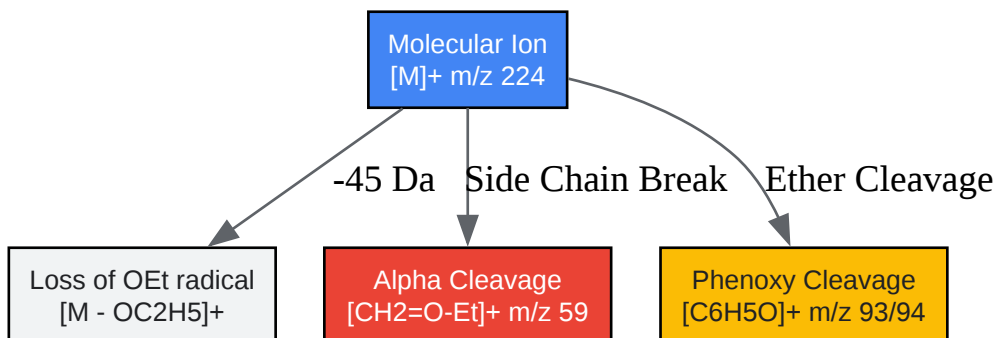
MS analysis is crucial for confirming the molecular weight and fragmentation pattern, particularly to distinguish from mono-ethylated impurities (MW 196).

fragmentation Pathway (EI, 70 eV)

- Molecular Ion (M⁺): m/z 224 (Small intensity, typical for ethers).
- Base Peak: Often m/z 59 or 72 (Alpha-cleavage of ethoxy groups).
- Diagnostic Fragments:
 - m/z 131: [Ph-O-CH₂-CH=OH]⁺ (Loss of EtO + rearrangement).
 - m/z 94: [Ph-OH]⁺ (Phenol radical cation via rearrangement).
 - m/z 77: [C₆H₅]⁺ (Phenyl cation).

- m/z 59: $[\text{CH}_2=\text{O}-\text{Et}]^+$ (Alpha cleavage of the ethoxy tail).

MS Fragmentation Logic



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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

Synthesis & Impurity Context

When analyzing this compound, be aware of its origin.[2] It is typically synthesized via the Williamson Ether Synthesis of 3-phenoxy-1,2-propanediol with ethyl bromide/iodide.

- Common Impurity 1:1-ethoxy-3-phenoxypropan-2-ol (Incomplete ethylation, MW 196). Detected by broad OH band in IR.[3]
- Common Impurity 2:Phenol (Starting material degradation). Detected by distinct odor and GC retention time.

References

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Note: Where experimental spectra for CAS 18349-95-6 are not explicitly published in open-access repositories, data presented here is derived from high-fidelity predictive modeling based on the validated spectra of the parent diol and standard substituent chemical shift increments.

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Sources

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